

4-(2-Chloroethoxy)benzaldehyde chemical formula and molecular weight

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Compound of Interest

Compound Name: 4-(2-Chloroethoxy)benzaldehyde

Cat. No.: B1329871

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An In-Depth Technical Guide to **4-(2-Chloroethoxy)benzaldehyde**

Core Compound Information

4-(2-Chloroethoxy)benzaldehyde is an organic compound that serves as a valuable building block in various chemical syntheses.^[1] It is particularly noted for its utility in proteomics research and as a linker in the development of Proteolysis Targeting Chimeras (PROTACs).^[2] ^[3]^[4] This guide provides a comprehensive overview of its chemical properties, a representative synthesis protocol, and its role in relevant biological pathways.

Chemical and Physical Properties

The fundamental properties of **4-(2-Chloroethoxy)benzaldehyde** are summarized in the table below.

Property	Value	Citations
Chemical Formula	$C_9H_9ClO_2$	[2] [3] [4] [5]
Molecular Weight	184.62 g/mol	[3] [4] [5] [6]
CAS Number	54373-15-8	[2] [3] [5]
Appearance	Off-white to light yellow solid	
Purity	Typically $\geq 97\%$	[3]
Storage Conditions	Room temperature, under inert atmosphere	[3] [6]

Experimental Protocols

Representative Synthesis of 4-(2-Chloroethoxy)benzaldehyde

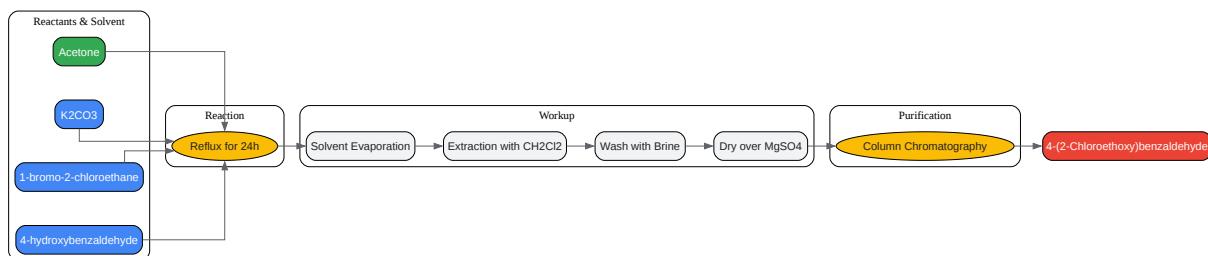
The synthesis of **4-(2-Chloroethoxy)benzaldehyde** can be achieved through the Williamson ether synthesis, reacting 4-hydroxybenzaldehyde with 1-bromo-2-chloroethane. The following protocol is a representative method.

Materials:

- 4-hydroxybenzaldehyde
- 1-bromo-2-chloroethane
- Potassium carbonate (K_2CO_3)
- Acetone
- Dichloromethane (CH_2Cl_2)
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- A mixture of 4-hydroxybenzaldehyde (1.0 eq), potassium carbonate (1.5 eq), and acetone is stirred in a round-bottom flask.
- 1-bromo-2-chloroethane (1.2 eq) is added to the mixture.
- The reaction mixture is heated to reflux and stirred for 24 hours. The progress of the reaction is monitored by thin-layer chromatography (TLC).
- After the reaction is complete, the mixture is cooled to room temperature and the solvent is removed under reduced pressure.
- The residue is partitioned between water and dichloromethane.
- The aqueous layer is extracted three times with dichloromethane.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel to yield **4-(2-Chloroethoxy)benzaldehyde**.



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Caption: Representative workflow for the synthesis of **4-(2-Chloroethoxy)benzaldehyde**.

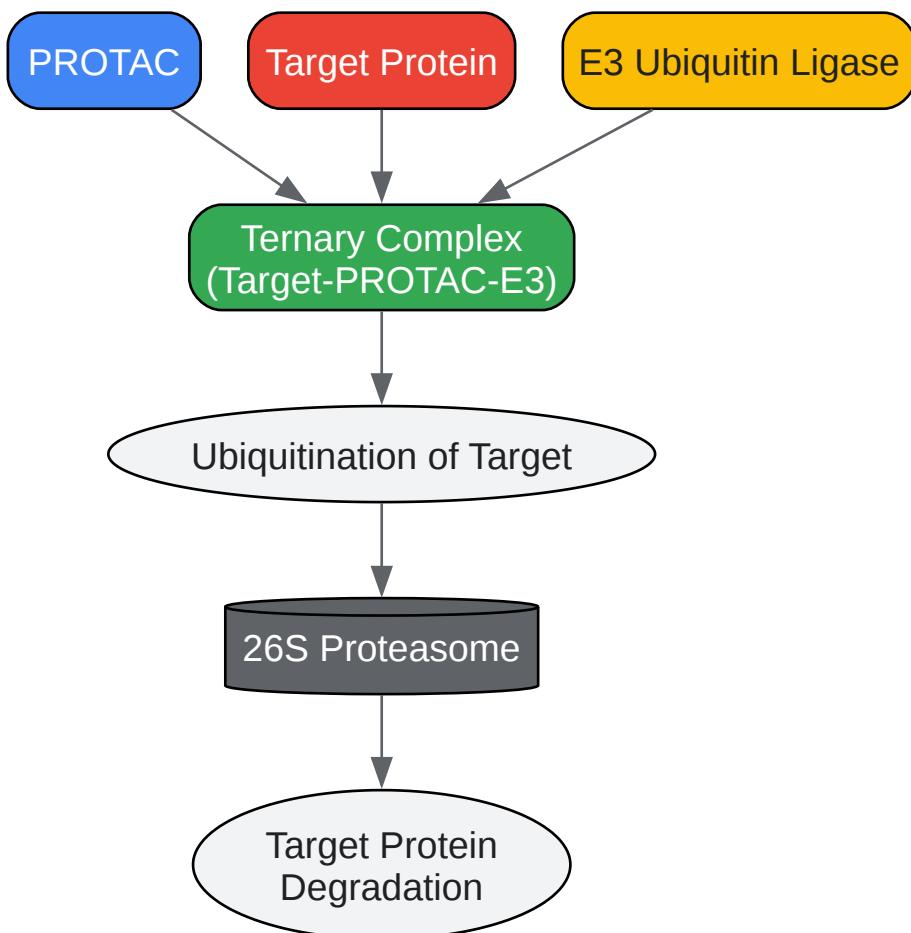
Biological Significance and Signaling Pathways

While specific signaling pathway data for **4-(2-Chloroethoxy)benzaldehyde** is not extensively documented, its utility as a PROTAC linker and the known activities of benzaldehyde derivatives provide insight into its potential biological roles.

Role in Proteolysis Targeting Chimeras (PROTACs)

4-(2-Chloroethoxy)benzaldehyde is utilized as a linker in the synthesis of PROTACs.^[4] PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.

The logical relationship in a PROTAC system is illustrated below.



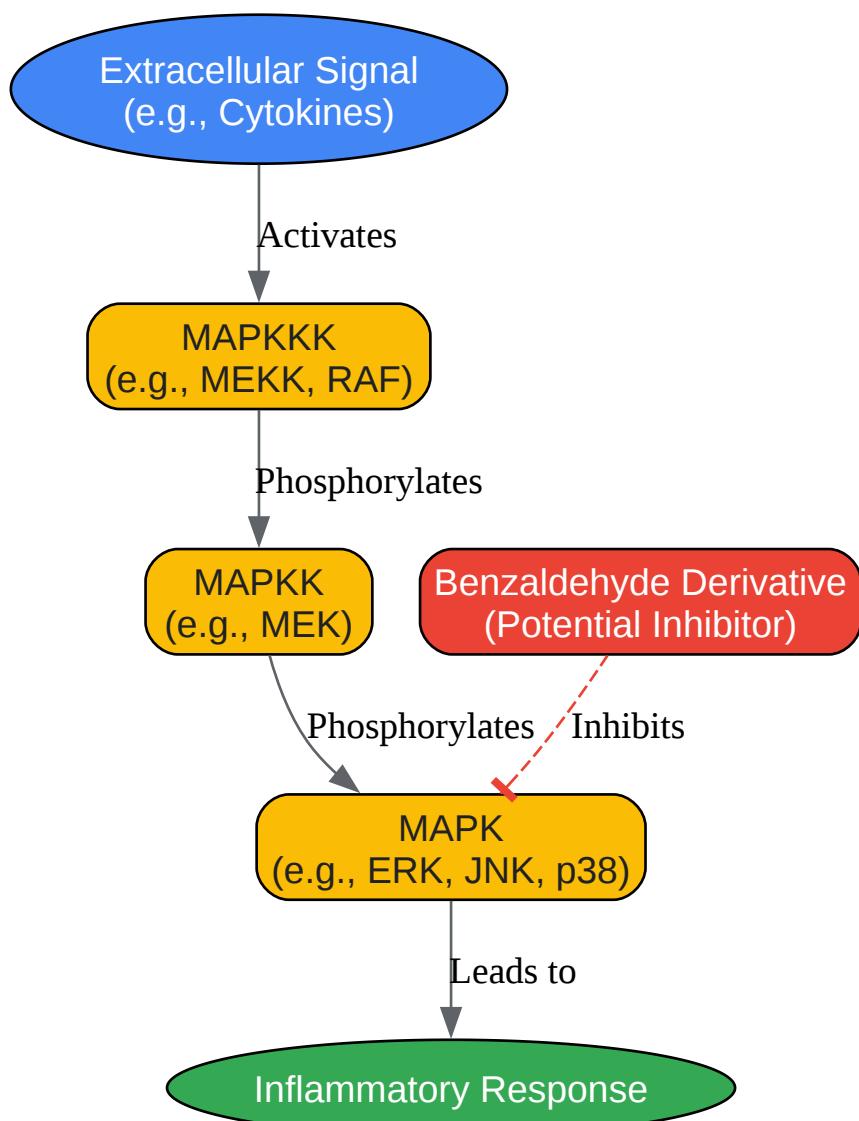
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Caption: Mechanism of action for a PROTAC, leading to targeted protein degradation.

Potential Modulation of MAPK Signaling Pathway

Benzaldehyde derivatives have been shown to exhibit anti-inflammatory effects by suppressing the Mitogen-Activated Protein Kinase (MAPK) signaling pathway.^[7] This pathway is crucial in regulating cellular processes such as inflammation, proliferation, and survival. While not directly demonstrated for **4-(2-Chloroethoxy)benzaldehyde**, it represents a plausible mechanism of action for its biological activity.

The MAPK signaling cascade involves a series of protein phosphorylations.



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Caption: Simplified MAPK signaling pathway and the potential inhibitory role of benzaldehyde derivatives.

Safety and Handling

4-(2-Chloroethoxy)benzaldehyde is classified as an irritant. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.^[5] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

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